

Application Notes and Protocols for Mipla (N-methyl-N-isopropyllysergamide)

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the known information regarding the synthesis and purification of **Mipla** (N-methyl-N-isopropyllysergamide), a psychedelic drug of the lysergamide family. Due to the controlled nature of this class of compounds, detailed, publicly available synthesis and purification protocols are scarce. The following information is collated from available scientific literature and chemical databases.

Chemical and Physical Properties

Mipla, or lysergic acid methylisopropylamide, is a structural isomer of LSD where the N,N-diethyl groups are replaced by N-methyl and N-isopropyl groups.[1] It is a chiral compound with two stereocenters.[2][3]



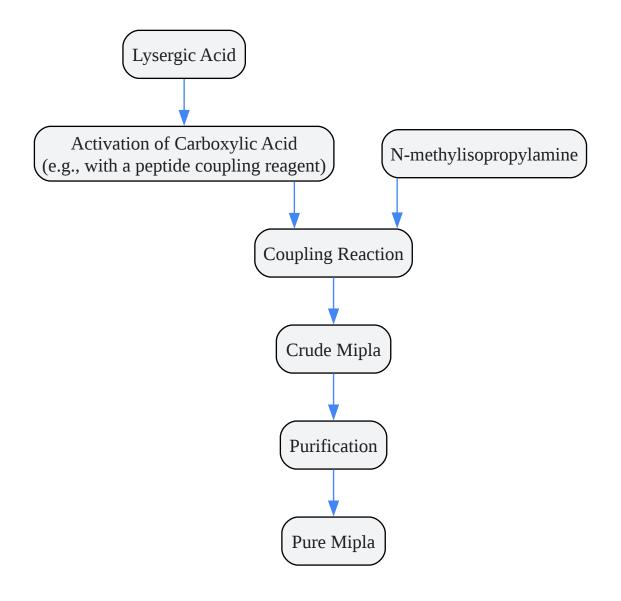
Property	Value	Reference
Chemical Name	(8β)-N-Isopropyl-N,6-dimethyl- 9,10-didehydroergoline-8- carboxamide	[1]
Other Names	MiPLA; MIPLA; Lysergic acid methylisopropylamide; N- Methyl-N-isopropyllysergamide	[1]
Molecular Formula	C20H25N3O	[1][4]
Molar Mass	323.440 g·mol⁻¹	[1]
CAS Number	100768-08-9	[1]

Synthesis of Mipla

Detailed, step-by-step synthesis protocols for **Mipla** are not readily available in peer-reviewed literature, likely due to the controlled status of lysergamides. However, the synthesis would conceptually be analogous to the synthesis of other lysergamides, such as LSD, which generally involves the coupling of lysergic acid with the appropriate amine. In the case of **Mipla**, this would be N-methylisopropylamine.

A generalized synthetic workflow can be proposed:





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Caption: Generalized workflow for the synthesis of Mipla.

Purification of Mipla

Following the synthesis, **Mipla** must be purified to remove unreacted starting materials, byproducts, and any isomers that may have formed. While specific protocols are not detailed in the literature, standard chromatographic techniques are employed for the purification of lysergamides.

Experimental Protocol: General Chromatographic Purification

Methodological & Application

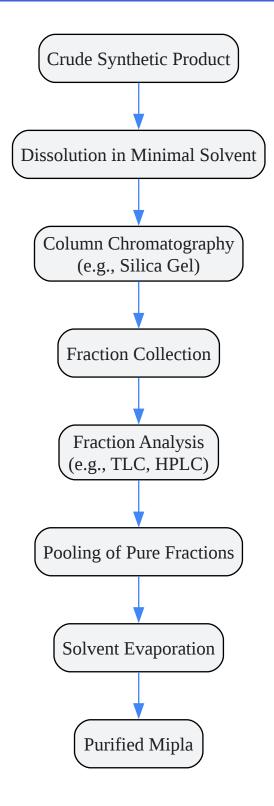




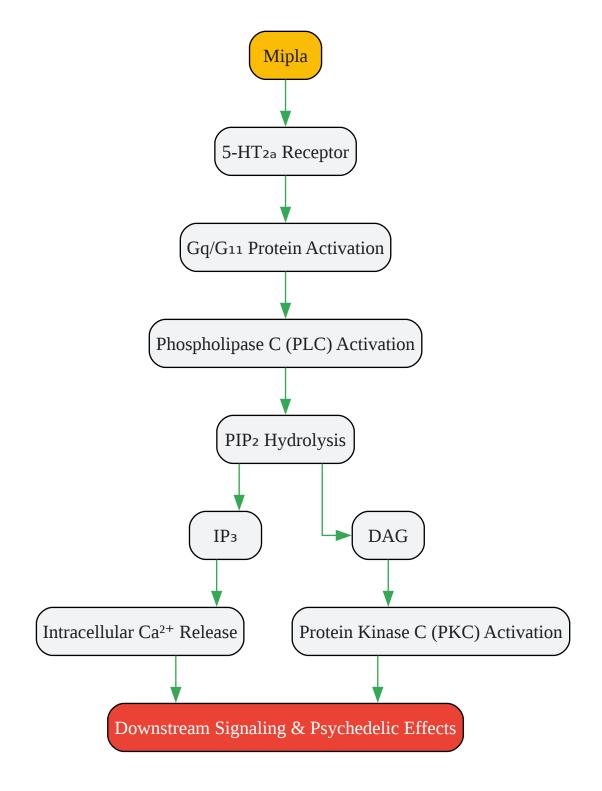
- Column Selection: A silica gel column is typically used for normal-phase chromatography. For reverse-phase chromatography, a C18 column would be appropriate.
- Solvent System: The choice of solvent system is critical and would need to be determined empirically, for example, by using thin-layer chromatography (TLC) to screen different solvent mixtures. A common mobile phase for normal-phase chromatography of lysergamides is a mixture of a non-polar solvent (e.g., dichloromethane or chloroform) and a polar solvent (e.g., methanol or ammonia).
- Sample Preparation: The crude reaction mixture is dissolved in a minimal amount of the mobile phase or a compatible solvent.
- Elution: The sample is loaded onto the column and eluted with the chosen solvent system. Fractions are collected and analyzed for the presence of **Mipla**.
- Analysis: Collected fractions are analyzed by a suitable method such as TLC or High-Performance Liquid Chromatography (HPLC) to identify those containing the pure product.
- Solvent Removal: The solvent from the pure fractions is removed under reduced pressure to yield the purified **Mipla**.

Liquid Chromatography-Mass Spectrometry (LC-MS) is a key analytical technique for identifying **Mipla** and its isomers, which may have different retention times.[5]









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